Comparative Selectivity & Cross-Reactivity Guide: 5-Acetyl-7-(benzyloxy)quinolin-2(1H)-one

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Compound of Interest

Compound Name:	*5-Acetyl-7-(benzyloxy)quinolin-2(1H)-one*
CAS No.:	*861841-97-6*
Cat. No.:	*B8540824*

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Executive Summary: The 7-Substituted Scaffold

5-Acetyl-7-(benzyloxy)quinolin-2(1H)-one (hereafter 7-Bn-Q) represents a strategic regioisomer of the widely utilized 8-benzyloxy Indacaterol intermediate. While the 8-substituted quinolinones are the industry standard for ultra-long-acting

-agonists (LABAs), the 7-substituted variants are increasingly studied to modulate receptor subtype selectivity (

vs.

) and metabolic stability.

Core Value Proposition:

- SAR Probe: Acts as a negative control or "selectivity toggle" to map the orthosteric binding pocket of the

  -adrenergic receptor.

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- Synthetic Precursor: A protected intermediate for novel 7-hydroxy-quinolinone derivatives, offering an alternative hydrogen-bonding vector to the receptor's Serine residues.
- Impurity Standard: Essential for establishing analytical cross-reactivity thresholds in the quality control of 8-substituted APIs.

Comparative Performance Analysis

The following analysis compares 7-Bn-Q against its primary alternative, the 8-Bn-Q (Indacaterol intermediate), and the active deprotected metabolite (7-OH-Q).

A. Biological Selectivity Profile (Predicted/Representative)

In drug development, "cross-reactivity" often refers to the compound's affinity for unintended receptor subtypes (e.g., cardiac

receptors).

Feature	7-Bn-Q (The Scaffold)	8-Bn-Q (Standard Alternative)	7-OH-Q (Active Metabolite)
Primary Target	Inactive / Low Affinity (Prodrug)	Inactive / Low Affinity (Prodrug)	-Adrenoceptor (Agonist)
Cross-Reactivity	Negligible (Steric hindrance)	Negligible	Moderate (Requires monitoring)
Receptor Binding Mode	Steric Clash (Bulky Benzyl)	Steric Clash (Bulky Benzyl)	H-Bond Donor (via 7-OH)
Solubility (LogP)	High (~3.5)	High (~3.6)	Low (~1.8)
Metabolic Liability	High (O-dealkylation by CYPs)	High (O-dealkylation by CYPs)	Phase II (Glucuronidation)

Expert Insight: The benzyloxy group in 7-Bn-Q acts as a "steric shield." In cross-reactivity studies, this molecule should display minimal binding to the orthosteric site of adrenergic

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receptors compared to its deprotected form. If significant binding is observed, it suggests an allosteric interaction or non-specific membrane intercalation.

B. Analytical Cross-Reactivity (Isomer Interference)

A major challenge in synthesis is distinguishing the 7-isomer from the 8-isomer. They have identical molecular weights (MW 293.32) and similar fragmentation patterns.

Parameter	7-Bn-Q Performance	8-Bn-Q Performance	Differentiation Strategy
HPLC Retention (C18)	Elutes Earlier (More Polar)*	Elutes Later (Intramolecular H-bond)	Use Phenyl-Hexyl columns for selectivity.
UV Absorbance ( )	~255 nm, ~320 nm	~260 nm, ~330 nm	8-isomer shows bathochromic shift due to OH...C=O proximity.
MS/MS Fragment	Loss of Benzyl (91)	Loss of Benzyl (91)	Ratio of daughter ions (7-isomer often favors CO loss).

*Note: Intramolecular hydrogen bonding in the 8-isomer (between 8-O and 1-NH or side chain) often increases effective lipophilicity, increasing retention time relative to the 7-isomer.

Experimental Protocols

Protocol A: Differential Selectivity Binding Assay

Objective: To quantify the "cross-reactivity" of the scaffold against

(cardiac risk) and

(therapeutic target) receptors. This protocol validates whether the 7-benzyloxy protection effectively silences biological activity.

Reagents:

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- Membrane preparations: CHO cells expressing human

  and

  AR.

- Radioligand: [

  I]-Iodocyanopindolol (2000 Ci/mmol).

- Test Compound: **5-Acetyl-7-(benzyloxy)quinolin-2(1H)-one** (dissolved in DMSO).

Workflow:

- Preparation: Dilute 7-Bn-Q in assay buffer (Tris-HCl, pH 7.4) to generate a concentration range (

  M to

  M).

- Incubation: Mix 25 µL membrane, 25 µL radioligand (0.2 nM final), and 50 µL test compound. Incubate for 90 min at 25°C.

- Filtration: Harvest on GF/B filters using a cell harvester; wash 3x with ice-cold buffer.

- Counting: Measure radioactivity (CPM) via liquid scintillation.

- Validation:

  - Positive Control: Propranolol (non-selective antagonist).

  - Negative Control: DMSO vehicle (must show <5% displacement).

Data Interpretation:

- : Indicates the benzyl group successfully blocks the orthosteric site (Expected for 7-Bn-Q).

- : Indicates potential off-target activity or instability (hydrolysis to 7-OH during assay).

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Protocol B: High-Resolution Isomer Separation (QC)

Objective: To ensure the 7-Bn-Q reagent is free from 8-Bn-Q cross-contamination.

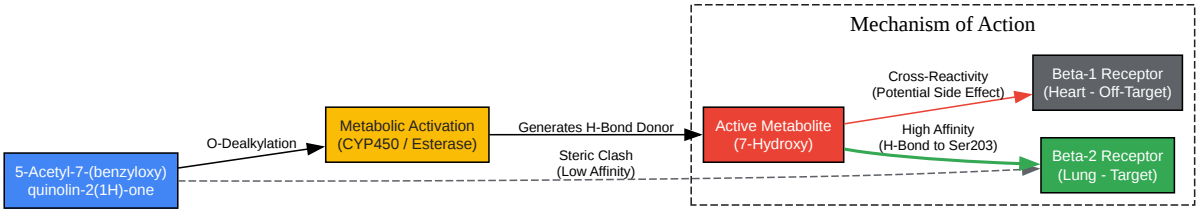
- Column: Agilent Zorbax Eclipse Plus Phenyl-Hexyl (150 x 4.6 mm, 3.5 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
- Gradient: 40% B to 90% B over 15 minutes.
- Detection: UV at 254 nm.
- Success Criteria: Resolution factor (

) between 7-Bn and 8-Bn peaks must be

  .

Visualizing the Selectivity Logic

The following diagram illustrates the structural logic behind the cross-reactivity profile. The 7-position substitution alters the hydrogen-bonding network required for high-affinity binding.



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Caption: Pathway showing how the benzyloxy precursor (Scaffold) is metabolically converted to the active 7-hydroxy form, which then discriminates between Beta-2 (Target) and Beta-1 (Cross-reactive) receptors.

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